

Essential Safety and Operational Guide for Handling 2-(3-Bromophenyl)naphthalene

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Compound of Interest

Compound Name: 2-(3-Bromophenyl)naphthalene

Cat. No.: B1290009

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-(3-Bromophenyl)naphthalene**. It outlines the necessary personal protective equipment (PPE), operational plans for safe handling and disposal, and emergency first aid procedures.

Personal Protective Equipment (PPE)

When handling **2-(3-Bromophenyl)naphthalene**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications
Eyes/Face	Safety Goggles or Face Shield	Must comply with NIOSH (US) or EN 166 (EU) standards.[1]
Hands	Chemical-Resistant Gloves	Dispose of contaminated gloves after use in accordance with good laboratory practices. [1][2]
Respiratory	NIOSH Approved Respirator	To be used when ventilation is inadequate or under a chemical fume hood.[1]
Body	Protective Clothing/Coveralls	Should protect against chemical splashes.[1][2]

Operational Plan: Safe Handling and Storage

Handling:

- Always handle **2-(3-Bromophenyl)naphthalene** in a well-ventilated area, preferably under a chemical fume hood.[1]
- Avoid all personal contact, including inhalation of dust or vapors.[3]
- Do not eat, drink, or smoke in the handling area.[1][4]
- Wash hands thoroughly with soap and water after handling.[1][4]
- Avoid formation of dust and aerosols.[5]

Storage:

- Store in a cool, dry, and well-ventilated place.[4]
- Keep the container tightly sealed.[1][4]
- Store away from incompatible materials and sources of ignition.[1][5]

Emergency First Aid Procedures

In case of exposure to **2-(3-Bromophenyl)naphthalene**, follow these first aid measures immediately.

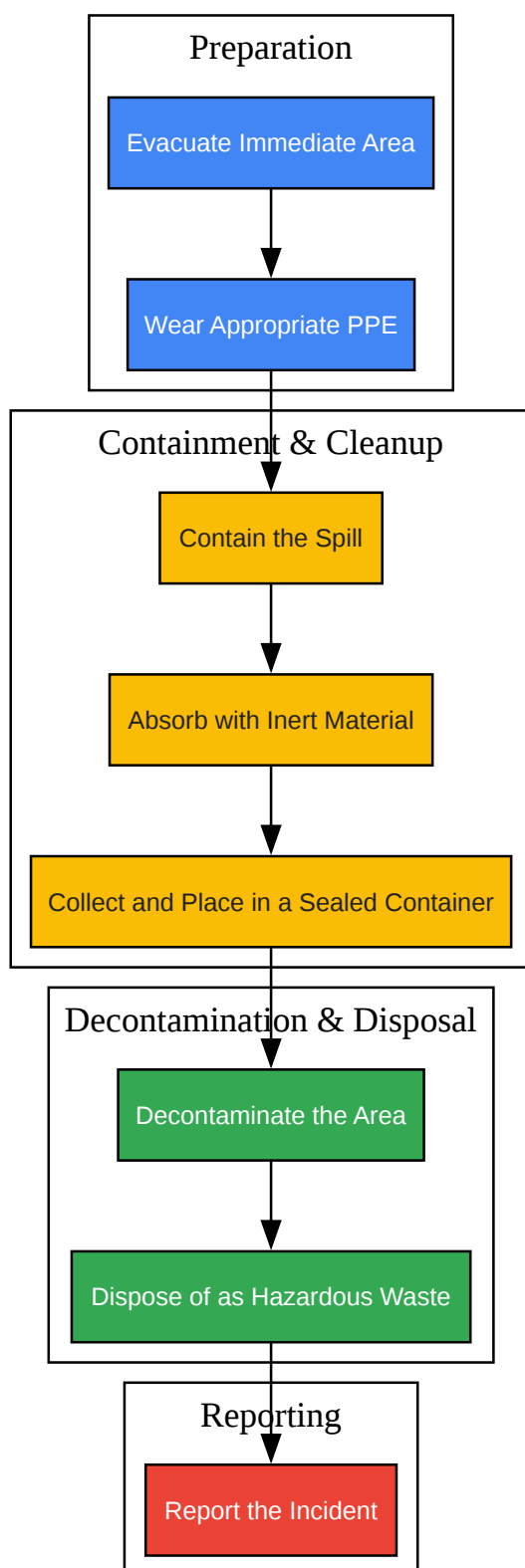
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[1][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1][4] Remove contaminated clothing and wash it before reuse.[4] Seek medical attention if irritation occurs.[1]
Eye Contact	Rinse cautiously with water for at least 15-20 minutes.[1][4] Remove contact lenses if present and easy to do.[1][4] Continue rinsing and seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting.[1][4] Rinse mouth with water.[1][4] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[4]

Disposal Plan

Dispose of **2-(3-Bromophenyl)naphthalene** and its containers as hazardous waste.[4] All disposal practices must be in accordance with local, state, and federal regulations.[6] Do not allow the product to enter drains.[2]

Chemical Spill Workflow

The following diagram outlines the procedural steps for handling a spill of **2-(3-Bromophenyl)naphthalene**.



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Caption: Workflow for handling a chemical spill.

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